

A Technical Guide to 1-Hexanol: Properties, Synthesis, and Biological Pathways

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Compound of Interest

Compound Name: 1-Hexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Hexanol**, a six-carbon, straight-chain primary alcohol. It covers its fundamental chemical and physical properties, industrial synthesis methods, and a detailed look at an engineered metabolic pathway for its biosynthesis. This document is intended to be a valuable resource for professionals in research, and drug development who require detailed information on this versatile chemical compound.

Core Properties of 1-Hexanol

1-Hexanol, also known as hexan-1-ol, is a colorless liquid with a mild, sweet, floral odor.^[1] It is slightly soluble in water but miscible with organic solvents like diethyl ether and ethanol.^[2]

Molecular Structure and Identifiers

The fundamental identifiers and structural details of **1-Hexanol** are crucial for its application in scientific research and chemical synthesis. Its unique Chemical Abstracts Service (CAS) number allows for unambiguous identification in databases and literature.

- CAS Number: 111-27-3^{[1][2][3][4]}
- Molecular Formula: C₆H₁₄O^{[2][3][4]}
- Condensed Structural Formula: CH₃(CH₂)₅OH^{[2][5][6]}

- IUPAC Name: Hexan-1-ol[2][4]
- SMILES: CCCCCCO[2][5]
- InChI Key: ZSIAUFGUXNUGDI-UHFFFAOYSA-N[2][3]

Physicochemical Data

The following table summarizes the key quantitative properties of **1-Hexanol**, providing a clear reference for experimental and theoretical applications.

Property	Value	Units	Conditions
Molar Mass	102.177	$\text{g}\cdot\text{mol}^{-1}$	
Density	0.82	$\text{g}\cdot\text{cm}^{-3}$	at 20 °C
Melting Point	-45	°C	
Boiling Point	157	°C	
Solubility in Water	5.9	g/L	at 20 °C
log P (Octanol-Water Partition Coefficient)	1.858		
Vapor Pressure	100	Pa	at 25.6 °C
Refractive Index (n_D)	1.4178	at 20 °C	

(Data sourced from multiple references)

Industrial Synthesis of 1-Hexanol

The primary industrial production of **1-Hexanol** is achieved through the oligomerization of ethylene.[1][2][3] This process, known as the Ziegler process, utilizes triethylaluminium as a catalyst. The idealized synthesis involves the following steps:

- Oligomerization of Ethylene: Triethylaluminium reacts with ethylene to form trihexylaluminium.

- $\text{Al}(\text{C}_2\text{H}_5)_3 + 6\text{C}_2\text{H}_4 \rightarrow \text{Al}(\text{C}_6\text{H}_{13})_3$ [2]
- Oxidation: The resulting trihexylaluminium is then oxidized.
- Hydrolysis: The oxidized product undergoes hydrolysis to yield **1-Hexanol** and aluminum hydroxide.
 - $\text{Al}(\text{C}_6\text{H}_{13})_3 + 1\frac{1}{2}\text{O}_2 + 3\text{H}_2\text{O} \rightarrow 3\text{HOC}_6\text{H}_{13} + \text{Al}(\text{OH})_3$ [2]

The process generates a range of alcohol oligomers, which are then separated by distillation to isolate **1-Hexanol**. [2][3]

Engineered Biosynthesis of 1-Hexanol in E. coli

Recent advancements in metabolic engineering have enabled the production of **1-Hexanol** from renewable resources like glucose using engineered microorganisms. An example of this is the extension of the coenzyme A (CoA)-dependent 1-butanol synthesis pathway in *Escherichia coli*. [7][8] This engineered pathway provides a sustainable alternative to petroleum-based production.

Experimental Protocol for 1-Hexanol Biosynthesis

The following outlines the key enzymatic steps in the engineered pathway for synthesizing **1-Hexanol** from glucose in *E. coli*.

- Strain and Plasmid Construction: An *E. coli* strain is engineered to express a series of exogenous enzymes that create a synthetic pathway for **1-Hexanol** production.
- Synthesis of C4-acyl-CoA Intermediates: The pathway begins with the conversion of acetyl-CoA to butyryl-CoA through the action of several enzymes:
 - Acetyl-CoA acetyltransferase (AtoB): Catalyzes the condensation of two acetyl-CoA molecules.
 - 3-hydroxybutyryl-CoA dehydrogenase (Hbd): Reduces the product of the first step.
 - Crotonase (Crt): Dehydrates the resulting molecule.

- Trans-enoyl-CoA reductase (Ter): Reduces the crotonyl-CoA to butyryl-CoA.[7][8]
- Chain Elongation to Hexanoyl-CoA: The synthesized butyryl-CoA is further extended to hexanoyl-CoA via another set of enzymatic reactions:
 - β -ketothiolase (BktB): Condenses butyryl-CoA and acetyl-CoA.
 - The subsequent reduction and dehydration steps are catalyzed by Hbd and Crt, respectively, followed by reduction by Ter to form hexanoyl-CoA.[7][8]
- Reduction to **1-Hexanol**: The final step involves the reduction of hexanoyl-CoA to **1-Hexanol**, which is catalyzed by aldehyde/alcohol dehydrogenase (AdhE2).[7][8]
- Fermentation and Analysis: The engineered E. coli is cultured in a fermentation medium with glucose as the carbon source under anaerobic conditions. The production of **1-Hexanol** is then quantified using techniques such as gas chromatography (GC) and high-performance liquid chromatography (HPLC).

Visualization of the Engineered Biosynthesis Pathway

The following diagram illustrates the logical flow of the engineered pathway for **1-Hexanol** synthesis in E. coli.



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Engineered metabolic pathway for **1-Hexanol** synthesis in E. coli.

Mammalian Metabolism of 1-Hexanol

In mammals, **1-Hexanol** is primarily metabolized in the liver. The main metabolic pathway involves oxidation to hexanoic acid, which is mediated by alcohol dehydrogenase and aldehyde dehydrogenase.[9] A minor pathway is the direct conjugation of **1-Hexanol** with glucuronic acid. [9] **1-Hexanol** has a high affinity for alcohol dehydrogenase and can act as a potent inhibitor of ethanol oxidation.[5][9]

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